

Application Note: Regioselective Synthesis of 3-Chloro-5-(2-fluoroethoxy)pyridazine

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Compound of Interest

Compound Name: 3-Chloro-5-(2-fluoroethoxy)pyridazine

CAS No.: 1346691-39-1

Cat. No.: B3031056

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) on 3,5-Dichloropyridazine

Executive Summary

The synthesis of **3-Chloro-5-(2-fluoroethoxy)pyridazine** involves a nucleophilic aromatic substitution (

) of 3,5-dichloropyridazine with 2-fluoroethanol. The primary challenge in this synthesis is regioselectivity. The 3,5-dichloropyridazine scaffold contains two electrophilic sites: C3 (alpha to nitrogen) and C5 (beta to nitrogen). While electronic theory predicts preferential attack at the C3 position, experimental conditions must be optimized to isolate the desired C5-alkoxy isomer, often requiring chromatographic separation from the C3-alkoxy byproduct (5-chloro-3-(2-fluoroethoxy)pyridazine).

This protocol details a sodium hydride (NaH) mediated alkoxylation in THF, designed to maximize reproducibility and facilitate the purification of the target regioisomer.

Reaction Mechanism & Strategic Analysis

Mechanistic Pathway

The reaction proceeds via an addition-elimination mechanism (

).

- Deprotonation: 2-Fluoroethanol is deprotonated by NaH to generate the active nucleophile, sodium 2-fluoroethoxide.
- Nucleophilic Attack: The alkoxide attacks the electron-deficient pyridazine ring.
 - Path A (C3 Attack): Forms a Meisenheimer complex stabilized directly by the adjacent N2 nitrogen. This is kinetically favored.
 - Path B (C5 Attack - Target): Forms a complex where the negative charge is delocalized to N1 via vinylogous resonance.
- Elimination: Chloride is expelled, restoring aromaticity.

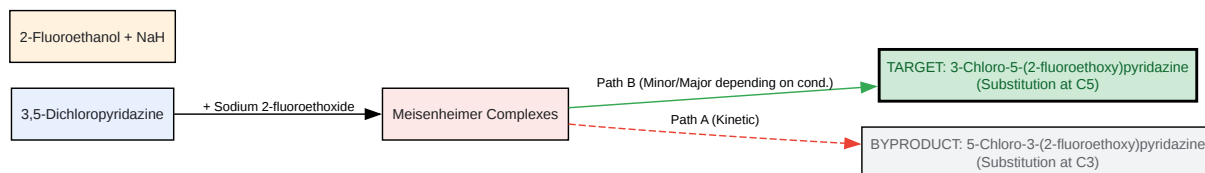
Regioselectivity Challenge

Literature and patent data indicate that the reaction of 3,5-dichloropyridazine with alkoxides typically yields a mixture of regioisomers. The C3-substituted product is often the major isomer due to the

-effect. However, the C5-substituted product (the target) is accessible and stable.

- Target: **3-Chloro-5-(2-fluoroethoxy)pyridazine**.[\[1\]](#)
- Byproduct: 5-Chloro-3-(2-fluoroethoxy)pyridazine.
- Separation: The two isomers possess distinct polarity profiles, making silica gel chromatography the standard method for purification.

Visualized Pathway



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Caption: Divergent

pathways yielding the target C5-ether and the C3-ether byproduct.

Experimental Protocol

Reagents & Equipment

Reagent	MW (g/mol)	Equiv.[2][3]	Density	Hazards
3,5-Dichloropyridazine	148.98	1.0	Solid	Irritant
2-Fluoroethanol	64.06	1.2	1.11 g/mL	Highly Toxic, Flammable
Sodium Hydride (60% in oil)	24.00	1.3	Solid	Flammable, Water Reactive
Tetrahydrofuran (THF)	72.11	Solvent	0.89 g/mL	Flammable, Peroxide former

Equipment:

- Flame-dried 100 mL round-bottom flask (RBF).
- Inert gas line (Nitrogen or Argon).[4]
- Ice-water bath.

- Magnetic stirrer.

Step-by-Step Methodology

Step 1: Preparation of Sodium 2-Fluoroethoxide

- Setup: Equip a clean, flame-dried 100 mL RBF with a magnetic stir bar and a rubber septum. Flush with nitrogen for 5 minutes.
- Base Addition: Quickly weigh Sodium Hydride (60% dispersion, 1.3 equiv) and transfer to the flask.
 - Note: Washing the NaH with hexane is optional but recommended for cleaner reactions. If washing, decant hexane under nitrogen before adding THF.
- Solvation: Add anhydrous THF (10 volumes relative to SM) via syringe. Cool the suspension to 0°C using an ice bath.
- Alkoxide Formation: Add 2-Fluoroethanol (1.2 equiv) dropwise over 10 minutes.
 - Observation: Hydrogen gas evolution will occur. Ensure proper venting (needle in septum).
 - Time: Stir at 0°C for 30 minutes until gas evolution ceases and a clear or slightly cloudy solution forms.

Step 2: Nucleophilic Substitution[5]

- Substrate Addition: Dissolve 3,5-Dichloropyridazine (1.0 equiv) in a minimal amount of anhydrous THF (2-3 volumes).
- Addition: Add the substrate solution dropwise to the cold alkoxide solution over 15 minutes.
 - Rationale: Slow addition prevents localized high concentrations that could lead to bis-substitution (formation of 3,5-bis(2-fluoroethoxy)pyridazine).
- Reaction: Remove the ice bath and allow the reaction to warm to Room Temperature (20-25°C). Stir for 2–4 hours.
- Monitoring: Check reaction progress via TLC (Eluent: 30% EtOAc in Hexanes) or LC-MS.

- Target Spot: Typically slightly more polar than the starting material.
- Regioisomer: The C3 and C5 isomers usually have distinct Rf values (difference of ~0.1–0.15).

Step 3: Workup

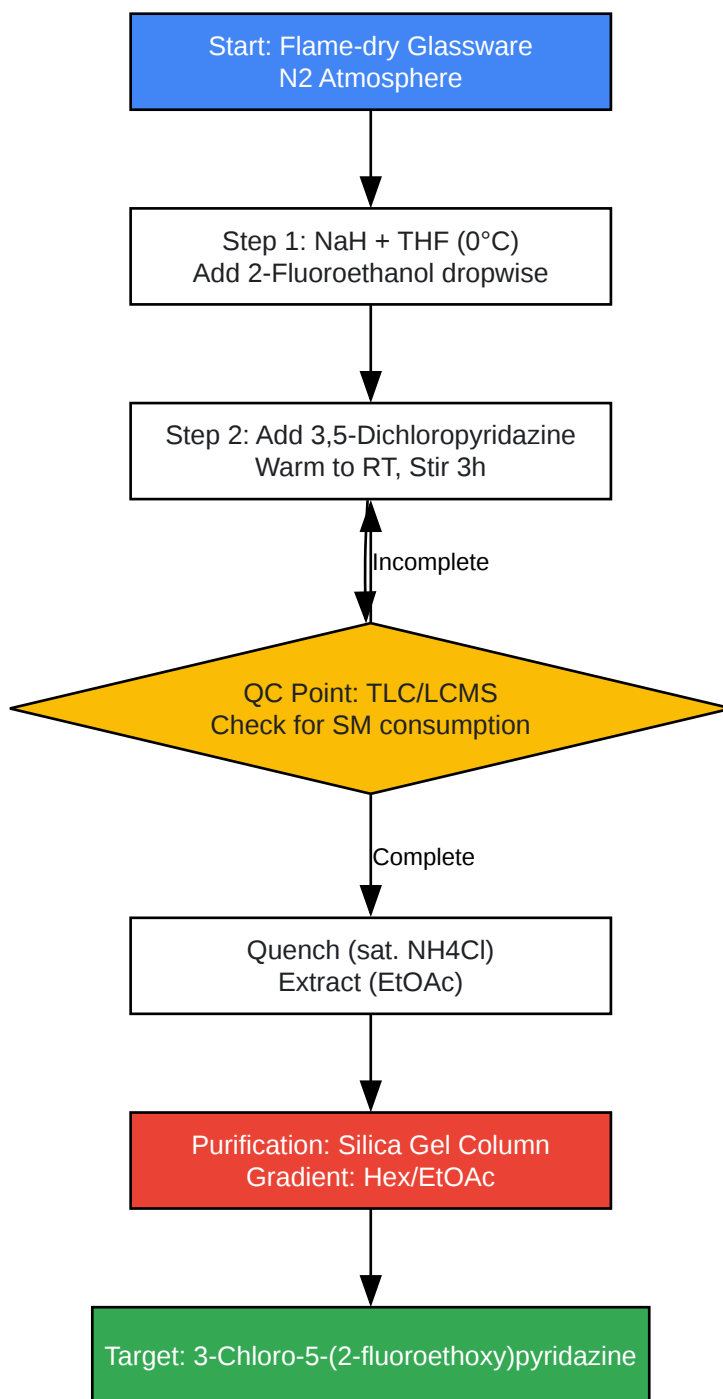
- Quench: Cool the mixture to 0°C. Carefully add Saturated solution dropwise to quench excess hydride.
- Extraction: Dilute with water and extract with Ethyl Acetate (3 x).
- Wash: Wash combined organics with Water (1x) and Brine (1x).
- Drying: Dry over anhydrous , filter, and concentrate under reduced pressure to yield the crude residue.

Step 4: Purification (Critical)

The crude material will likely contain a mixture of the target (3-Cl-5-OR) and the isomer (5-Cl-3-OR).

- Column Chromatography: Use silica gel (230-400 mesh).
- Gradient: 0% 40% Ethyl Acetate in Hexanes.
- Fraction Collection: Collect fractions carefully. The two isomers often elute close together.
 - Identification: Use NMR (HMBC) to confirm the structure of the isolated spots. The target 3-chloro-5-alkoxy isomer typically shows specific coupling patterns between the ring protons and the alkoxy group carbons.

Workflow Diagram



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Caption: Operational workflow for the synthesis and isolation of the target pyridazine ether.

Analytical Validation (Self-Validating System)

To ensure the isolated product is the correct regioisomer, the following analytical criteria must be met:

Attribute	Specification	Method
Appearance	White to off-white solid	Visual
Purity	>95%	HPLC (254 nm)
Identity (H NMR)	Characteristic doublets for Pyridazine H (approx 7.0 - 9.0 ppm).	H NMR (CDCl ₃ or DMSO-)
Regiochemistry	HMBC Correlation: Verify correlation between Ether and C5.	2D NMR (HMBC/NOESY)
Mass Spec	(CI pattern)	LC-MS (ESI)

Regioisomer Differentiation Tip: In 3,5-disubstituted pyridazines:

- H4 proton: Typically appears as a doublet (Hz).
- H6 proton: Typically appears as a doublet (Hz).
- NOE experiments can distinguish the isomers. Irradiating the ether

should show an NOE enhancement of the H4 and H6 protons for the 5-alkoxy isomer. If the ether is at position 3, NOE would primarily be seen with H4 (and not H6, which is distant).

Safety & Handling

- 2-Fluoroethanol: Highly toxic by inhalation, skin contact, and swallowing. It metabolizes to fluoroacetate (inhibitor of the Krebs cycle). Strict PPE (gloves, goggles, fume hood) is mandatory.
- Sodium Hydride: Reacts violently with water releasing hydrogen gas. Handle under inert atmosphere.
- Pyridazines: Many halogenated pyridazines are skin irritants and potential sensitizers.

References

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- Regioselectivity in Pyridazine Substitutions: Source: ChemicalBook, "3,5-Dichloropyridazine Properties and Reactions".
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- Commercial Availability & Structure Verification: Source: Ambeed, "**3-Chloro-5-(2-fluoroethoxy)pyridazine** Product Page".

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Sources

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